

Safe handling and storage of 1,1-Difluorocyclohexane

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Compound of Interest

Compound Name: 1,1-Difluorocyclohexane

Cat. No.: B1205268

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Technical Support Center: 1,1-Difluorocyclohexane

This technical support center provides essential guidance for researchers, scientists, and drug development professionals on the safe handling and storage of **1,1-Difluorocyclohexane**. The information is presented in a question-and-answer format to directly address potential issues encountered during experiments.

Frequently Asked Questions (FAQs)

Q1: What is **1,1-Difluorocyclohexane** and what are its basic properties?

1,1-Difluorocyclohexane is a fluorinated organic compound. Below is a summary of its key physical and chemical properties.

Property	Value
Chemical Formula	C ₆ H ₁₀ F ₂ [1]
Molecular Weight	120.14 g/mol [1]
Appearance	Colorless to light yellow clear liquid
Boiling Point	101 °C
Flash Point	5 °C
Specific Gravity	1.04 (20/20)
CAS Number	371-90-4 [1]

Q2: What are the primary hazards associated with **1,1-Difluorocyclohexane**?

The primary hazard is its high flammability. It is classified as a highly flammable liquid and vapor (H225).[\[2\]](#) Vapors may form explosive mixtures with air and can travel to a source of ignition and flash back. Upon combustion, it can produce hazardous decomposition products, including hydrogen fluoride.

Q3: What personal protective equipment (PPE) should I use when handling this compound?

To ensure safety, the following PPE is recommended:

- **Eye and Face Protection:** Chemical safety goggles or a face shield are mandatory to protect against splashes and vapors.
- **Skin Protection:** Wear a lab coat and appropriate chemical-resistant gloves, such as nitrile or neoprene. For prolonged contact, consider double-gloving.
- **Respiratory Protection:** Work in a well-ventilated area, preferably within a chemical fume hood. If ventilation is inadequate, a NIOSH-approved respirator is necessary.

Q4: How should I properly store **1,1-Difluorocyclohexane**?

Store in a tightly closed container in a cool, dry, and well-ventilated area away from heat, sparks, open flames, and other ignition sources. It is also crucial to store it separately from

incompatible materials.

Troubleshooting Guides

Problem: My reaction mixture containing **1,1-Difluorocyclohexane** has developed an unexpected color and is producing gas.

- Possible Cause: This could indicate a chemical incompatibility or thermal decomposition. Although specific reactivity data for **1,1-Difluorocyclohexane** is limited, fluorinated organic compounds may react with strong oxidizing agents, strong bases, and some metals.
- Solution:
 - Ensure the reaction is being conducted under an inert atmosphere if required by your protocol.
 - Review your experimental setup to ensure there are no unintended reagents or contaminants.
 - If the reaction is exothermic, ensure adequate cooling is in place. Uncontrolled temperature increases can lead to decomposition.
 - If you suspect a dangerous reaction, cease the experiment, and consult your institution's safety protocols.

Problem: I'm observing a lower than expected yield in a reaction where **1,1-Difluorocyclohexane** is a solvent or reagent.

- Possible Cause:
 - Volatility: Due to its relatively low boiling point (101 °C), you may be losing material if your apparatus is not properly sealed or if the reaction temperature is too high without an efficient condenser.
 - Moisture Sensitivity: While not explicitly documented for this compound, some fluorinated compounds can be sensitive to moisture.
- Solution:

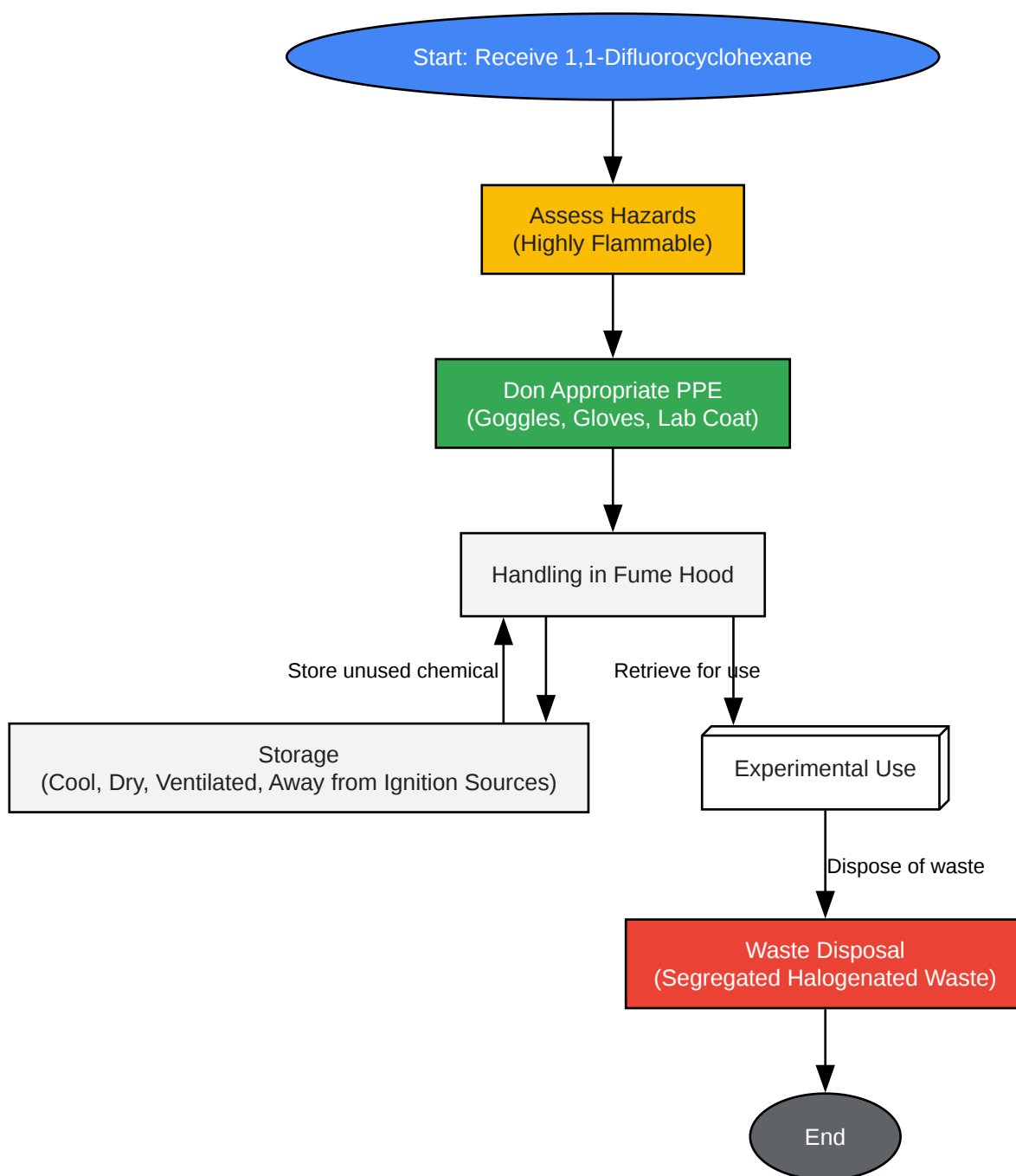
- Ensure all joints in your glassware are properly sealed.
- Use an efficient condenser and maintain an appropriate coolant temperature.
- If moisture sensitivity is a possibility, ensure all glassware is oven-dried and reagents are anhydrous.

Experimental Protocols

General Protocol for a Reaction Using **1,1-Difluorocyclohexane** as a Solvent under Reflux:

- Setup: Assemble a round-bottom flask with a magnetic stir bar, a reflux condenser, and a drying tube or inert gas inlet.
- Reagents: Charge the flask with the reactants under a nitrogen or argon atmosphere.
- Solvent Addition: Add the required volume of **1,1-Difluorocyclohexane** to the flask via a syringe or cannula.
- Heating: Place the flask in a heating mantle and begin stirring. Gradually increase the temperature to bring the mixture to a gentle reflux (approximately 101 °C).
- Monitoring: Monitor the reaction progress using an appropriate analytical technique (e.g., TLC, GC-MS).
- Workup: Once the reaction is complete, cool the mixture to room temperature before proceeding with the workup.

Safe Handling and Storage Workflow



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Caption: Logical workflow for the safe handling and storage of **1,1-Difluorocyclohexane**.

First Aid Measures

- Inhalation: Move the person to fresh air. If breathing is difficult, trained personnel may administer oxygen. Seek medical attention.

- Skin Contact: Immediately flush the skin with plenty of water. Remove contaminated clothing.
- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek immediate medical attention.
- Ingestion: Do not induce vomiting. Rinse mouth with water. Seek medical attention.

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References

- 1. 1,1-Difluorocyclohexane | C₆H₁₀F₂ | CID 164586 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. ethz.ch [ethz.ch]
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